

Solid-Phase Extraction Protocol for Cannabinoids Using a Deuterated Standard

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Compound of Interest

Compound Name: (S)-ADB-BINACA-d5

CAS No.: 1185282-27-2

Cat. No.: B15559417

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Introduction

The analysis of cannabinoids in biological matrices is a critical task in clinical toxicology, forensic science, and drug development. Solid-phase extraction (SPE) is a widely used sample preparation technique that offers superior cleanup and concentration of analytes compared to traditional liquid-liquid extraction.[1] The use of deuterated internal standards is essential for accurate quantification, as they mimic the chemical behavior of the target analytes, compensating for variations during sample preparation and analysis.[2][3] This document provides a detailed protocol for the solid-phase extraction of cannabinoids from biological matrices, such as plasma and urine, utilizing a deuterated internal standard for subsequent analysis by liquid chromatography-tandem mass spectrometry (LC-MS/MS).

Materials and Reagents

- SPE Cartridges: Mixed-mode or reversed-phase SPE cartridges (e.g., Oasis PRiME HLB, Clean Screen®, Chromabond Drug II)[4][5]

- Cannabinoid Standards: Certified reference materials of target cannabinoids (e.g., Δ^9 -THC, CBD, CBN, THC-COOH)
- Deuterated Internal Standards: Deuterated analogs of the target cannabinoids (e.g., Δ^9 -THC-d₃, CBD-d₃, THC-COOH-d₃)[4][6]
- Solvents: Methanol (MeOH), Acetonitrile (ACN), Water (H₂O), Formic Acid (FA), Acetic Acid, Hexane, Ethyl Acetate (all LC-MS grade or higher)
- Reagents: Ammonium hydroxide, β -glucuronidase (for urine samples)[7]
- Biological Matrix: Plasma, serum, or urine
- Standard laboratory equipment: vortex mixer, centrifuge, nitrogen evaporator, analytical balance, pipettes.

Experimental Protocol

This protocol outlines a general procedure for SPE of cannabinoids from plasma. Modifications may be necessary for other matrices like urine, which may require an initial hydrolysis step to cleave glucuronide conjugates.[7]

1. Sample Pre-treatment: a. To 1 mL of plasma in a centrifuge tube, add the deuterated internal standard solution at a known concentration. The specific concentration will depend on the expected analyte concentration range and instrument sensitivity. b. Add 2 mL of cold acetonitrile to precipitate proteins.[8] c. Vortex the mixture for 30 seconds and then centrifuge at high speed (e.g., 7000 rcf) for 5 minutes. d. Carefully transfer the supernatant to a clean tube.
2. SPE Cartridge Conditioning: a. Condition the SPE cartridge by passing 2 mL of methanol, followed by 2 mL of water through the cartridge.[4][9] Do not allow the cartridge to dry out between steps.
3. Sample Loading: a. Dilute the supernatant from the pre-treatment step with 4 mL of water before loading. b. Load the diluted sample onto the conditioned SPE cartridge at a slow and steady flow rate (approximately 1-2 mL/minute).

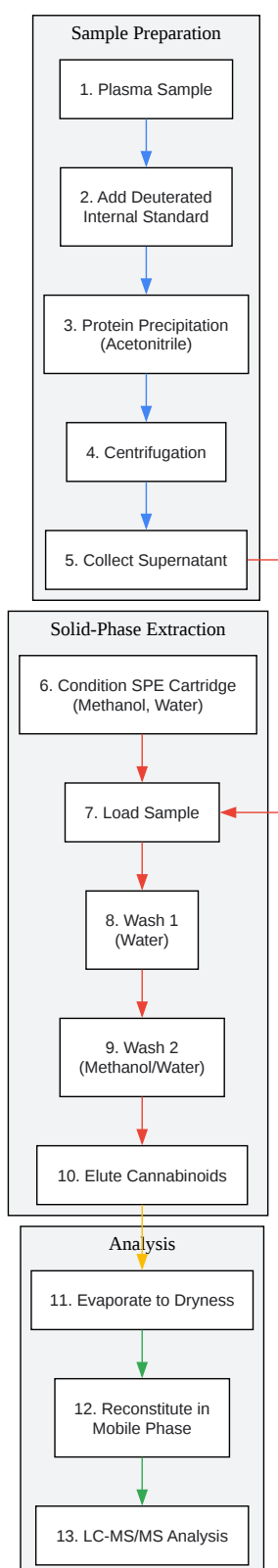
4. Washing: a. Wash the cartridge with 2 x 3 mL of deionized water to remove polar interferences.^[8] b. Follow with a wash of 2 x 3 mL of a weak organic solvent mixture, such as 25:75 methanol:water, to remove less polar interferences.
5. Elution: a. Dry the cartridge thoroughly under a stream of nitrogen or high vacuum for at least 10 minutes.^[8] b. Elute the cannabinoids from the cartridge with 2 x 25 µL of an appropriate elution solvent, such as 90:10 acetonitrile:methanol. For THC and its primary metabolites, a different elution solvent like 95:5 hexane:ethyl acetate can be used for THC, and a mixture of 1% acetic acid in 75:25 hexane:ethyl acetate for THC-COOH and 11-OH-THC.^[9]
6. Reconstitution: a. Evaporate the eluate to dryness under a gentle stream of nitrogen at a temperature no higher than 40°C.^{[7][9]} b. Reconstitute the dried extract in a suitable volume (e.g., 100 µL) of the initial mobile phase for LC-MS/MS analysis.^[7]

Data Presentation

The following table summarizes typical performance data for the SPE of cannabinoids using a deuterated standard, as reported in various studies.

Analyte	Matrix	SPE Sorbent	Recovery (%)	Limit of Quantification (LOQ) (ng/mL)	Reference
Synthetic Cannabinoid Metabolites	Urine	Reversed Phase Silica-based (phenyl)	43 - 97	0.025 - 0.5	[10]
THC, THC-OH, THC-COOH	Plasma	Oasis PRiME HLB	>85	0.1 - 1.0	
11-OH-THC, CBD, CBN, THC	Urine	Not Specified	Met AOAC requirement	0.01	[11]
Natural Cannabinoids & Metabolites	Blood	Clean Screen® THC	> 74	Not Specified	[5]
Natural Cannabinoids & Metabolites	Urine	Styre Screen® HLB	> 90	Not Specified	[5]
THC, 11-OH-THC, THC-COOH, HHC, CBD	Plasma/Blood	Chromabond Drug II	Not Specified	0.5 - 2.0 (µg/L)	[4]

Visualization



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Caption: Workflow for cannabinoid solid-phase extraction.

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